

Application Notes and Protocols for Ro 8-4304 Administration in Rodent Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the administration of **Ro 8-4304**, a potent and selective non-competitive antagonist of the NMDA receptor subunit NR2B, in various rodent models for studying nociception, anxiety, and memory.

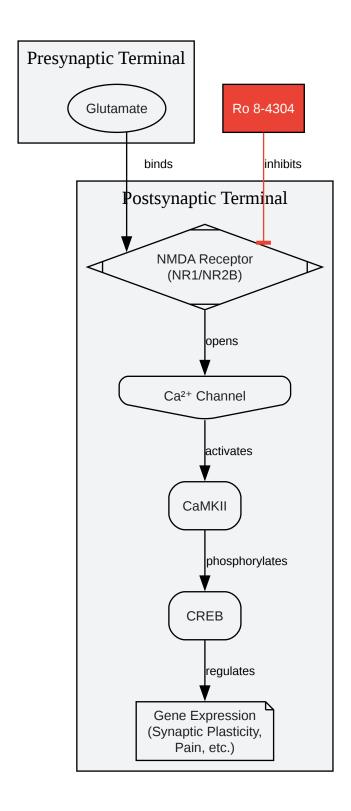
Introduction

Ro 8-4304 is a valuable pharmacological tool for investigating the role of NR2B-containing NMDA receptors in physiological and pathological processes within the central nervous system. [1][2] Its high selectivity allows for the specific interrogation of this receptor subtype, which is implicated in synaptic plasticity, pain perception, emotional regulation, and cognitive functions. This document outlines detailed protocols for the administration of Ro 8-4304 in common behavioral assays used to assess nociception, anxiety, and memory in rats and mice, and provides a framework for data presentation.

Signaling Pathway of Ro 8-4304

Ro 8-4304 exerts its effects by binding to the NR2B subunit of the NMDA receptor, an ionotropic glutamate receptor. This binding allosterically inhibits the receptor's function, reducing calcium influx in response to glutamate and glycine binding. The diagram below illustrates the signaling pathway affected by **Ro 8-4304**.





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Ro 8-4304 inhibits NR2B-containing NMDA receptors.

Experimental Protocols

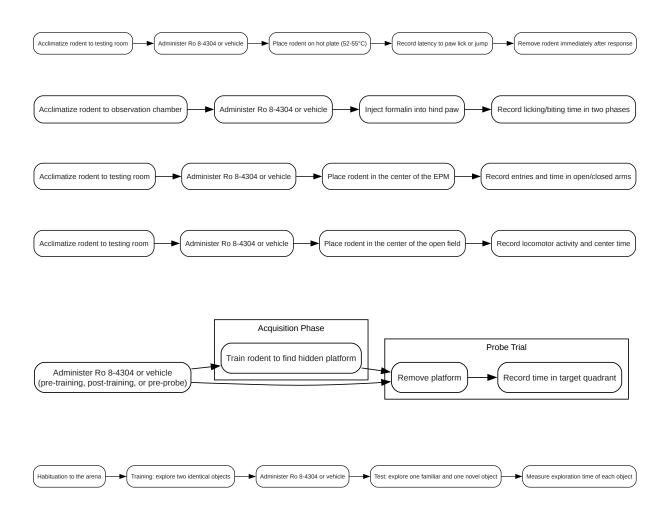


Detailed methodologies for key experiments are provided below. It is crucial to note that specific parameters such as drug dosage and timing may require optimization based on the specific research question, rodent strain, and laboratory conditions.

Nociception Models

The hot plate test is used to assess thermal nociception.

Experimental Workflow:



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